

In-Depth Technical Guide to 2,5-Dibromophenyl Isothiocyanate

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Compound of Interest

Compound Name: 2,5-Dibromophenyl isothiocyanate

CAS No.: 98041-67-9

Cat. No.: B1302679

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CAS Number: 98041-67-9

This technical guide provides a comprehensive overview of **2,5-Dibromophenyl isothiocyanate**, a halogenated aromatic isothiocyanate of interest to researchers, scientists, and professionals in drug development. This document details its chemical properties, synthesis, reactivity, and potential biological applications, with a focus on its utility as a research tool and building block in medicinal chemistry.

Chemical and Physical Properties

2,5-Dibromophenyl isothiocyanate is a solid at room temperature with a molecular formula of $C_7H_3Br_2NS$. Its structure features a benzene ring substituted with two bromine atoms at positions 2 and 5, and an isothiocyanate functional group ($-N=C=S$) at position 1. The physicochemical properties of this compound are summarized in the table below.

Property	Value
CAS Number	98041-67-9
Molecular Formula	C ₇ H ₃ Br ₂ NS
Molecular Weight	292.99 g/mol
Appearance	Off-white to yellow solid
Solubility	Soluble in organic solvents like dichloromethane and ethyl acetate.

Synthesis

The synthesis of **2,5-Dibromophenyl isothiocyanate** typically proceeds from the corresponding aniline, 2,5-dibromoaniline. While various methods exist for the conversion of anilines to isothiocyanates, a common and effective approach involves the use of thiophosgene or a thiophosgene equivalent.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocol: Synthesis from 2,5-Dibromoaniline

Materials:

- 2,5-Dibromoaniline
- Thiophosgene (or a suitable substitute like triphosgene/thiocarbonyl diimidazole)
- A non-polar, inert solvent (e.g., dichloromethane, chloroform)
- A base (e.g., triethylamine, calcium carbonate)
- Water
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a well-ventilated fume hood, dissolve 2,5-dibromoaniline in the chosen inert solvent.
- Cool the solution in an ice bath.
- Slowly add a solution of thiophosgene (or its equivalent) in the same solvent to the cooled aniline solution while stirring vigorously.
- Add the base portion-wise to neutralize the hydrogen chloride gas that evolves during the reaction.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for several hours until the reaction is complete (monitor by TLC).
- Carefully quench the reaction by adding water.
- Separate the organic layer, wash it with water and brine, and then dry it over an anhydrous drying agent.
- Remove the solvent under reduced pressure to yield the crude **2,5-Dibromophenyl isothiocyanate**.
- Purify the crude product by recrystallization or column chromatography.

Note: Thiophosgene is highly toxic and corrosive. All manipulations should be performed with appropriate personal protective equipment in a certified fume hood.

Spectroscopic Data

The structural confirmation of **2,5-Dibromophenyl isothiocyanate** is achieved through various spectroscopic techniques. While specific spectra for this exact compound are not readily available in public databases, the expected spectral characteristics can be inferred from related compounds and general principles of spectroscopy.^{[5][6][7][8]}

- ¹H NMR: The proton NMR spectrum is expected to show signals in the aromatic region (typically between 7.0 and 8.0 ppm) corresponding to the three protons on the phenyl ring. The splitting pattern will be complex due to the bromine and isothiocyanate substituents.

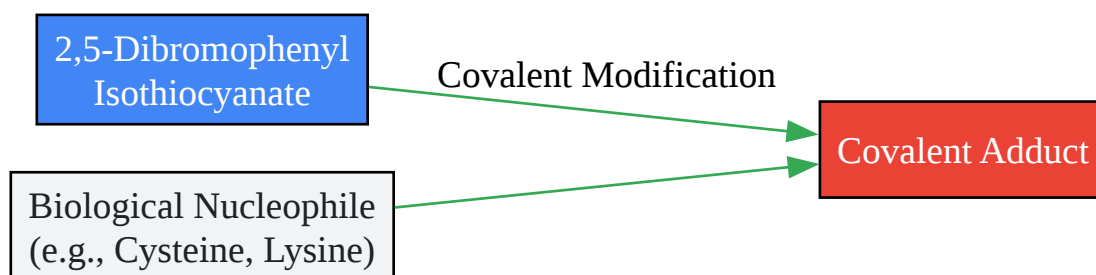
- ¹³C NMR: The carbon NMR spectrum will display signals for the six aromatic carbons and a characteristic signal for the isothiocyanate carbon, which typically appears in the range of 130-140 ppm.[8]
- IR Spectroscopy: The infrared spectrum will show a strong, characteristic absorption band for the isothiocyanate group (-N=C=S) in the region of 2000-2200 cm⁻¹. Other bands corresponding to the aromatic C-H and C=C stretching, and C-Br stretching will also be present.
- Mass Spectrometry: The mass spectrum will show the molecular ion peak corresponding to the molecular weight of the compound, along with isotopic peaks characteristic of the two bromine atoms.

Reactivity and Applications in Drug Development

The isothiocyanate functional group is a versatile electrophile that readily reacts with nucleophiles such as amines, thiols, and alcohols. This reactivity is the basis for many of its applications in chemistry and biology.[9]

Reaction with Biological Nucleophiles

The primary mode of action for many biologically active isothiocyanates is their covalent interaction with nucleophilic residues on proteins, such as the cysteine and lysine side chains. [10][11][12][13] This can lead to the inhibition of enzyme activity or the disruption of protein-protein interactions.

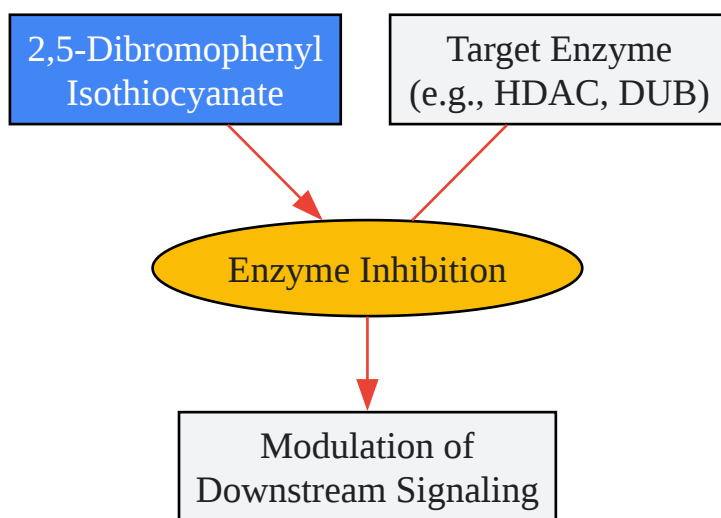


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Caption: Reaction of **2,5-Dibromophenyl Isothiocyanate** with biological nucleophiles.

Potential as Enzyme Inhibitors

Isothiocyanates are known to inhibit a variety of enzymes, including those involved in carcinogenesis and inflammation.[14][15][16][17] For example, some isothiocyanates have been shown to inhibit histone deacetylases (HDACs) and deubiquitinating enzymes (DUBs). [15] The dibromo substitution pattern on the phenyl ring of **2,5-Dibromophenyl isothiocyanate** may confer specific selectivity and potency towards certain enzyme targets.



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Caption: Potential mechanism of enzyme inhibition by **2,5-Dibromophenyl Isothiocyanate**.

Safety Information

While a specific Material Safety Data Sheet (MSDS) for **2,5-Dibromophenyl isothiocyanate** is not widely available, data from related bromophenyl isothiocyanates suggest that this compound should be handled with care.[18][19][20][21] It is likely to be harmful if swallowed, inhaled, or in contact with skin, and may cause irritation to the skin, eyes, and respiratory tract. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

2,5-Dibromophenyl isothiocyanate is a valuable chemical entity for researchers in the fields of medicinal chemistry and chemical biology. Its defined structure and reactive isothiocyanate group make it a useful tool for probing biological systems and a potential scaffold for the development of novel therapeutic agents. Further research into its specific biological targets and mechanisms of action is warranted to fully elucidate its potential in drug discovery and development.

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